

Physicochemical Properties of (2-Oxoindolin-6-yl)boronic acid

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Compound of Interest

Compound Name: (2-Oxoindolin-6-yl)boronic acid

Cat. No.: B595932

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For researchers and professionals engaged in drug development and chemical synthesis, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides the essential physicochemical data for **(2-Oxoindolin-6-yl)boronic acid**, a heterocyclic organic compound of interest in medicinal chemistry. The molecular formula and molecular weight are key identifiers and are crucial for stoichiometric calculations in experimental protocols.

(2-Oxoindolin-6-yl)boronic acid, identified by the CAS Number 1217500-61-2, possesses a distinct molecular structure that informs its chemical reactivity and potential biological activity. The data presented herein has been compiled from verified chemical supplier databases.

Below is a summary of the core molecular data for **(2-Oxoindolin-6-yl)boronic acid**.

Core Molecular Data

Identifier	Value	Source
Molecular Formula	C8H8BNO3	[1] [2] [3]
Molecular Weight	176.97 g/mol	[1] [3]
IUPAC Name	2-oxo-2,3-dihydro-1H-indol-6-ylboronic acid	
CAS Number	1217500-61-2	[1] [2] [3]

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References

- 1. aceschem.com [aceschem.com]
- 2. arctomsci.com [arctomsci.com]
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